

LC-MS fragmentation pattern of 3-Chloro-N-cyclohexyl-5-fluorobenzamide

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Compound of Interest

Compound Name: 3-Chloro-N-cyclohexyl-5-fluorobenzamide

Cat. No.: B8031901

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LC-MS Fragmentation Guide: 3-Chloro-N-cyclohexyl-5-fluorobenzamide

Executive Summary & Structural Context

3-Chloro-N-cyclohexyl-5-fluorobenzamide is a halogenated benzamide derivative.^{[1][2][3]} While often encountered as a chemical building block, its structural homology to the AH-7921 class of synthetic opioids makes it a critical target for forensic and pharmaceutical impurity profiling.

This guide compares the fragmentation behavior of this specific fluorinated/chlorinated analog against established benzamide standards. The presence of the 3-chloro and 5-fluoro substituents on the benzene ring creates a unique isotopic and mass-defect signature that distinguishes it from positional isomers and non-halogenated analogs.

Key Chemical Identifiers

Property	Detail
CAS Number	1881330-78-4
Formula	C ₁₃ H ₁₅ ClFNO
Monoisotopic Mass	255.0826 Da
Precursor Ion [M+H] ⁺	m/z 256.0904
Isotopic Pattern	Distinct ³⁵ Cl/ ³⁷ Cl ratio (3:[3][4][5]1) visible in parent and Cl-containing fragments.

LC-MS/MS Fragmentation Mechanics

The fragmentation of N-cyclohexylbenzamides under Electrospray Ionization (ESI) in Positive Mode follows a predictable, charge-driven pathway dominated by amide bond cleavage.

Primary Fragmentation Pathway (CID)

Upon Collision-Induced Dissociation (CID), the protonated molecular ion [M+H]⁺ (m/z 256.09) undergoes two competing mechanisms:

- **Acylium Ion Formation (Dominant):** Cleavage of the amide C-N bond retains the charge on the carbonyl carbon, generating the substituted benzoyl cation (acylium ion).
 - Fragment: [3-Cl-5-F-C₆H₃-CO]⁺
 - m/z: 156.98 (Calculated: ~157)
 - Significance: This is the diagnostic "head group" ion. It confirms the substitution pattern on the aromatic ring.
- **McLafferty-Type Rearrangement (Secondary):** The cyclohexyl ring acts as an aliphatic donor. A hydrogen transfer allows for the neutral loss of cyclohexene (82 Da), leaving the protonated primary amide.
 - Fragment: [3-Cl-5-F-C₆H₃-CONH₃]⁺

- m/z:173.99 (Calculated: ~174)
- Significance: Confirms the N-cyclohexyl moiety.[5][6]

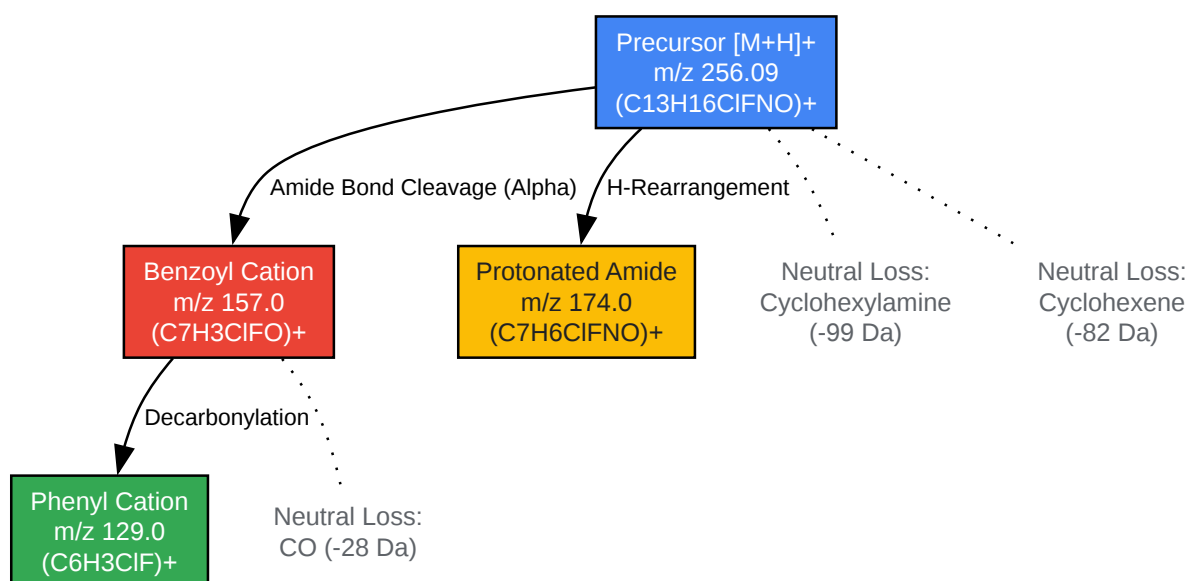
Secondary Fragmentation

The benzoyl cation (m/z 157) further degrades via the neutral loss of Carbon Monoxide (CO, 28 Da).

- Fragment: Phenyl cation [3-Cl-5-F-C₆H₃]⁺[3]
- m/z:128.99 (Calculated: ~129)

Fragmentation Pathway Diagram

The following directed graph illustrates the causal fragmentation logic.



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Caption: ESI(+) fragmentation pathway of **3-Chloro-N-cyclohexyl-5-florobenzamide** showing primary acylium formation and secondary decarbonylation.

Comparative Performance: Specificity vs. Analogues

To validate the identity of this compound, it must be differentiated from structural analogues such as AH-7921 (a scheduled opioid) and the non-halogenated core.

Comparative Ion Table

Feature	Target: 3-Cl-5-F-Analog	Alternative: AH-7921	Alternative: N-Cyclohexylbenzamide
Parent Ion $[M+H]^+$	256.09	329.12	204.14
Key Base Peak	157.0 (Acylium)	173.0 (Dichlorobenzoyl)	105.0 (Benzoyl)
Secondary Ion	129.0 (Phenyl)	145.0 (Dichlorophenyl)	77.0 (Phenyl)
Amide Fragment	174.0	N/A (Complex amine loss)	122.0
Halogen Signature	Cl + F (Mass defect ~0. 1 2 3 4 5 7 8)	2 × Cl (Isotope cluster distinct)	None

Analysis:

- Differentiation from AH-7921: AH-7921 contains a dimethylamino-methyl group on the cyclohexyl ring. Its fragmentation yields a characteristic m/z 173 (3,4-dichlorobenzoyl) ion. The target molecule yields m/z 157, clearly distinguishing the two based on the halogen pattern (Cl/F vs Cl/Cl) and the benzoyl core mass.
- Differentiation from Isomers: Positional isomers (e.g., 2-chloro-4-fluoro) will yield identical m/z values. Differentiation requires chromatographic separation (Retention Time) or subtle differences in relative ion abundance ratios (e.g., ortho-substituted benzamides often show enhanced water loss effects).

Validated Experimental Protocol

To reproduce these results, use the following self-validating LC-MS/MS workflow.

A. Sample Preparation[8][9][10][11][12]

- Stock Solution: Dissolve 1 mg of standard in 1 mL Methanol (1 mg/mL).
- Working Standard: Dilute to 1 µg/mL in 50:50 Methanol:Water + 0.1% Formic Acid.
- Self-Check: Ensure the solution is clear. Precipitation indicates poor solubility; add more Methanol if necessary.

B. LC-MS Conditions (Q-TOF / Triple Quad)

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.[8]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[8]
- Gradient:
 - 0-1 min: 5% B (Isocratic hold)
 - 1-8 min: 5% -> 95% B (Linear ramp)
 - 8-10 min: 95% B (Wash)
- Flow Rate: 0.3 mL/min.[8]
- Ionization: ESI Positive Mode.
 - Capillary Voltage: 3500 V.
 - Gas Temp: 300°C.

C. MS/MS Acquisition Parameters

- Precursor Isolation: m/z 256.1 (Width 1.3 Da).
- Collision Energy (CE):

- Screening: Ramp 10–40 eV.
- Targeted (MRM):
 - Transition 1 (Quant): 256.1 -> 157.0 (CE ~20 eV).
 - Transition 2 (Qual): 256.1 -> 129.0 (CE ~35 eV).
 - Transition 3 (Qual): 256.1 -> 174.0 (CE ~15 eV).

References

- Wohlfarth, A., et al. (2015). Metabolic characterization of AH-7921, a synthetic opioid designer drug. National Institutes of Health (PMC). Available at: [\[Link\]](#)
- Context: Establishes the fragmentation baseline for halogen
- Context: Verification of chemical structure and physical properties.
- Context: General rules for Cl/F loss and acylium ion stability in MS/MS.

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